

# "Bis(2-nitrophenyl)amine" molecular weight and formula

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## Compound of Interest

Compound Name: *Bis(2-nitrophenyl)amine*

Cat. No.: *B107571*

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## Technical Data Sheet: Bis(2-nitrophenyl)amine

This document provides essential physicochemical properties of **Bis(2-nitrophenyl)amine**, a chemical compound of interest in various research and development applications. The data is presented for researchers, scientists, and professionals in drug development.

### Core Molecular Information

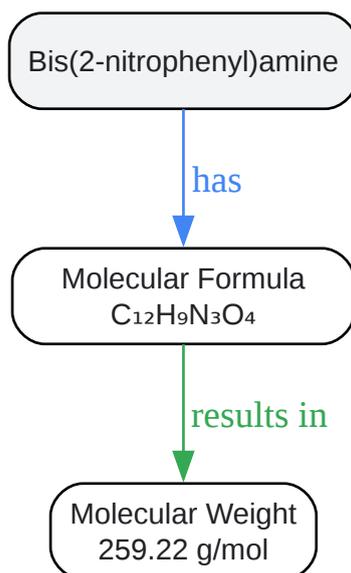
**Bis(2-nitrophenyl)amine**, also known as N-(2-Nitrophenyl)-2-nitroaniline, is an organic compound with the chemical formula  $C_{12}H_9N_3O_4$ .<sup>[1]</sup> Its molecular structure consists of two nitrophenyl groups attached to a central amine.

A summary of its fundamental molecular properties is provided in the table below.

| Property          | Value                            |
|-------------------|----------------------------------|
| Molecular Formula | $C_{12}H_9N_3O_4$ <sup>[1]</sup> |
| Molecular Weight  | 259.22 g/mol <sup>[1][2]</sup>   |
| CAS Number        | 18264-71-6 <sup>[1][2]</sup>     |

### Structural and Property Relationship

The molecular formula dictates the elemental composition, which in turn determines the molecular weight of the compound. This relationship is fundamental to its chemical identity and behavior.



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Fig. 1: Relationship between chemical identity and molecular properties.

Disclaimer: This document provides baseline chemical data. As an AI, it cannot generate experimental protocols or detailed signaling pathway analyses.

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## References

- 1. chemscene.com [chemscene.com]
- 2. 18264-71-6|Bis(2-nitrophenyl)amine|BLD Pharm [bldpharm.com]
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